

2-(Piperidin-1-yl)thiazole-4-carboxylic acid

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Piperidin-1-yl)thiazole-4-carboxylic acid

Cat. No.: B1324969

[Get Quote](#)

In-Depth Technical Guide: 2-(Piperidin-1-yl)thiazole-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **2-(Piperidin-1-yl)thiazole-4-carboxylic acid**, a compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

The essential molecular identifiers and properties of **2-(Piperidin-1-yl)thiazole-4-carboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂ S [1] [2] [3]
Molecular Weight	212.27 g/mol [1] [3] [4]
CAS Number	952182-68-2 [1] [2] [3] [4] [5]

Experimental Protocols

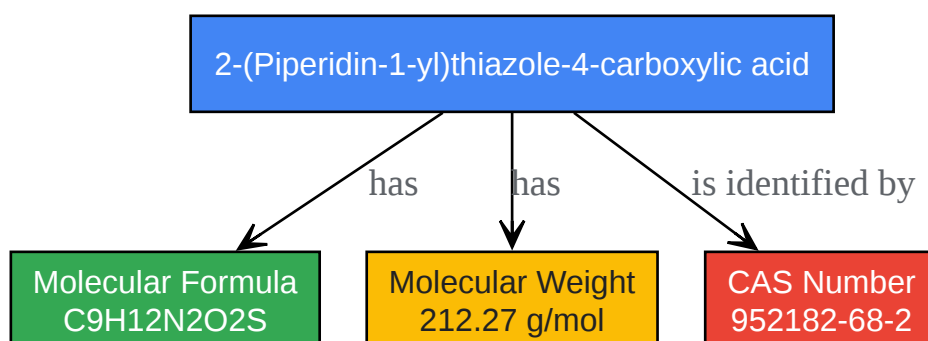
Detailed experimental methodologies for the determination of molecular weight and formula, while not explicitly detailed in the cited search results, generally follow standard analytical chemistry protocols.

Molecular Formula Determination: The molecular formula is typically determined using high-resolution mass spectrometry (HRMS). This technique measures the mass-to-charge ratio of the molecule with high precision, allowing for the unambiguous determination of its elemental composition.

Molecular Weight Determination: The molecular weight is calculated from the determined molecular formula. It can also be confirmed by mass spectrometry, where the molecular ion peak ($[M]^+$ or $[M+H]^+$) corresponds to the molecular weight of the compound.

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the chemical name and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical identity and molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 2-Piperidin-1-yl-1,3-thiazole-4-carboxylic acid - Amerigo Scientific [amerigoscientific.com]
- 3. 2-(Piperidin-1-yl)thiazole-4-carboxylic acid CAS#: 952182-68-2 [m.chemicalbook.com]
- 4. 952182-68-2 | 2-(Piperidin-1-yl)thiazole-4-carboxylic acid - Moldb [moldb.com]
- 5. 2-piperidin-1-yl-1,3-thiazole-4-carboxylic acid (1 x 5 g) | Reagentia [reagentia.eu]
- To cite this document: BenchChem. [2-(Piperidin-1-yl)thiazole-4-carboxylic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324969#2-piperidin-1-yl-thiazole-4-carboxylic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com